

Solubility and Key Biopharmaceutical Properties

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sanggenon C

CAS No.: 80651-76-9

Cat. No.: S542400

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The table below summarizes the fundamental physicochemical and solubility data for **Sanggenon C**, essential for experimental planning [1] [2].

| Property | Value / Description |
|------------------------|---|
| Molecular Formula | C ₄₀ H ₃₆ O ₁₂ [1] |
| Molecular Weight | 708.71 g/mol [1] |
| Solubility in DMSO | 100 mg/mL (141.10 mM) [3] |
| Solubility in Methanol | Soluble [1] |
| Solubility in Acetone | Slightly soluble [1] |
| General Form | Yellow, solid crystalline powder [1] |

Further biopharmaceutical profiling reveals that **Sanggenon C** exhibits **low permeability** across lung epithelial cell monolayers (Calu-3 cells). This property, combined with its high molecular weight and extensive hydrogen bonding, suggests it would have **prolonged retention in the lungs** after inhalation, making it a promising candidate for local treatment of respiratory infections [2].

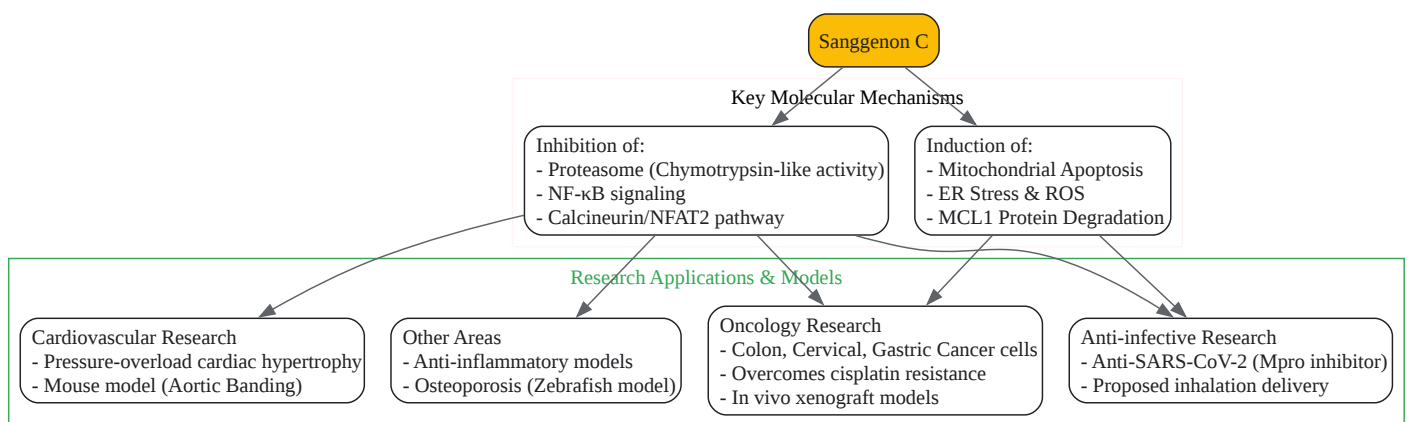
Detailed Experimental Context and Protocols

The following methodologies from recent studies provide context for how these solubility properties are applied in research.

- **Solubility Measurement Protocol:** The pH-dependent solubility of **Sanggenon C** was determined by incubating an excess of the compound (in both isolated form and as part of a root bark extract) in buffers of varying pH (e.g., 1.2, 6.8, 7.4). The samples were shaken, filtered, and the concentration of **Sanggenon C** in the supernatant was quantified using HPLC [2].
- **Cell-Based Uptake and Viability Study:** To assess cellular penetration and toxicity, **Sanggenon C** was dissolved in DMSO and diluted with a buffer. This solution was applied to lung epithelial cells. The more lipophilic **Sanggenon C** exhibited greater cytotoxicity and better cellular uptake, confirming its ability to penetrate cells despite its overall low permeability across intact cell layers [2].

Biological Pathways and Research Applications

Sanggenon C is not just a chemical entity; it has multiple investigated biological activities. The diagram below summarizes its primary mechanisms of action and research applications.



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Overview of **Sanggenon C**'s biological mechanisms and research uses.

Key Considerations for Researchers

- **Solubility vs. Parent Extracts:** **Sanggenon C** in its **isolated form has higher solubility** across different pH levels compared to when it is present in a complex parent extract. This "pharmacokinetic synergy" is an important factor when choosing between a purified compound or a crude extract for your research [2].
- **Formulation Strategy:** Its very low epithelial permeability is a positive trait for a **lung-targeted inhalable product**, as it favors local retention. However, this same property would likely lead to very **poor oral bioavailability**, guiding the choice of administration route [2].
- **Handling and Storage:** As a solid powder, it should be stored in a **sealed container, protected from light and moisture**, preferably at -20°C. DMSO stock solutions are hygroscopic and should be used freshly prepared [1] [3].

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References

1. Sanggenon C | 80651-76-9 [chemicalbook.com]
2. Biopharmaceutical profiling of anti-infective sanggenons ... [pmc.ncbi.nlm.nih.gov]
3. Sanggenon C | Calcineurin/NFAT2 Inhibitor [medchemexpress.com]

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